

# physical and chemical properties of zinc nitrate solution

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An In-depth Technical Guide to the Physical and Chemical Properties of **Zinc Nitrate** Solution

## Introduction

**Zinc nitrate**, with the chemical formula  $\text{Zn}(\text{NO}_3)_2$ , is an inorganic salt that serves as a critical precursor and reagent in numerous scientific and industrial applications. Typically encountered as the hexahydrate,  $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ , this colorless, crystalline solid is highly soluble in water and alcohol.[1][2] Its utility is particularly pronounced in the fields of materials science, chemical synthesis, and pharmacology. In drug development and research, **zinc nitrate** is frequently employed as a precursor for the synthesis of zinc oxide (ZnO) nanoparticles, which are explored for applications in drug delivery, bio-imaging, and as antimicrobial agents.[3][4] This guide provides a comprehensive overview of the core physical and chemical properties of aqueous **zinc nitrate** solutions, detailed experimental protocols, and its applications relevant to researchers and drug development professionals.

## Physical Properties

**Zinc nitrate** solutions are colorless and odorless. The properties of the solid hydrate, which is the typical starting material for creating these solutions, are summarized below, followed by the properties of the aqueous solution itself.

Table 1: Physical Properties of **Zinc Nitrate** and its Hydrates

| Property                          | Value                                  |
|-----------------------------------|--|
| Chemical Formula                  | $\text{Zn}(\text{NO}_3)_2$             |
| Molar Mass (Anhydrous)            | 189.36 g/mol [1]                       |
| Molar Mass (Hexahydrate)          | 297.49 g/mol [1]                       |
| Appearance                        | Colorless, deliquescent crystals[1][5] |
| Melting Point (Hexahydrate)       | 36.4 °C[1][2]                          |
| Boiling Point (Hexahydrate)       | ~125 °C (decomposes)[1][2][6]          |
| Solubility in Water (Hexahydrate) | 184.3 g / 100 mL at 20 °C[1][5]        |

| Solubility | Very soluble in alcohol[1] |

Table 2: Density of Aqueous **Zinc Nitrate** Solutions at 18°C

| Concentration (% w/w) | Density (g/cm <sup>3</sup> ) |
|-----------------------|------------------------------|
| 2                     | 1.0154                       |
| 4                     | 1.0322                       |
| 6                     | 1.0496                       |
| 8                     | 1.0675                       |
| 10                    | 1.0859                       |
| 12                    | 1.1048                       |
| 18                    | 1.1652                       |
| 20                    | 1.1865                       |
| 25                    | 1.2427                       |
| 30                    | 1.3029                       |
| 35                    | 1.3678                       |

(Data sourced from the Handbook of Chemistry and Physics)[7]

## Chemical Properties

### Acidity and Hydrolysis

When dissolved in water, **zinc nitrate** dissociates into zinc cations ( $\text{Zn}^{2+}$ ) and nitrate anions ( $\text{NO}_3^-$ ).[8] The zinc ion undergoes hydrolysis, reacting with water to produce  $\text{H}^+$  ions, which renders the solution acidic.[9][10][11] This is characteristic of a salt formed from a strong acid (nitric acid) and a weak base (zinc hydroxide).[9][12] A 17% zinc solution (equivalent to 50%  $\text{Zn}(\text{NO}_3)_2$ ) typically exhibits a pH in the range of 2.5 to 4.0.[13]

The hydrolysis reaction can be represented as:  $\text{Zn}^{2+}(\text{aq}) + 2\text{H}_2\text{O}(\text{l}) \rightleftharpoons \text{Zn}(\text{OH})_2(\text{s}) + 2\text{H}^+(\text{aq})$ [10]

### Reactions in Aqueous Solution

Aqueous **zinc nitrate** participates in several key chemical reactions, primarily double displacement reactions that result in the formation of precipitates.

- **Reaction with Hydroxides:** Adding a strong base like sodium hydroxide ( $\text{NaOH}$ ) or a weak base like ammonia ( $\text{NH}_3$ ) to a **zinc nitrate** solution results in the formation of a white precipitate of zinc hydroxide ( $\text{Zn}(\text{OH})_2$ ).[14]
  - $\text{Zn}(\text{NO}_3)_2(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Zn}(\text{OH})_2(\text{s}) + 2\text{NaNO}_3(\text{aq})$
- **Reaction with Carbonates:** The reaction with sodium carbonate ( $\text{Na}_2\text{CO}_3$ ) produces a white precipitate of zinc carbonate ( $\text{ZnCO}_3$ ).[1][14]
  - $\text{Zn}(\text{NO}_3)_2(\text{aq}) + \text{Na}_2\text{CO}_3(\text{aq}) \rightarrow \text{ZnCO}_3(\text{s}) + 2\text{NaNO}_3(\text{aq})$ [1]
- **Reaction with Sulfides:** Introducing a sulfide source, such as sodium sulfide ( $\text{Na}_2\text{S}$ ), ammonium sulfide ( $(\text{NH}_4)_2\text{S}$ ), or hydrogen sulfide ( $\text{H}_2\text{S}$ ), yields an insoluble white precipitate of zinc sulfide ( $\text{ZnS}$ ).[14][15]
  - $\text{Zn}(\text{NO}_3)_2(\text{aq}) + (\text{NH}_4)_2\text{S}(\text{aq}) \rightarrow \text{ZnS}(\text{s}) + 2\text{NH}_4\text{NO}_3(\text{aq})$ [16]

### Thermal Decomposition

Upon heating, solid **zinc nitrate** undergoes thermal decomposition. It does not boil but breaks down to form solid zinc oxide (ZnO), nitrogen dioxide gas (NO<sub>2</sub>), and oxygen gas (O<sub>2</sub>).<sup>[1][17][18][19]</sup> This reaction is fundamental to the synthesis of ZnO nanoparticles from a **zinc nitrate** precursor.<sup>[1]</sup>

The balanced chemical equation is:  $2\text{Zn}(\text{NO}_3)_2(\text{s}) \rightarrow 2\text{ZnO}(\text{s}) + 4\text{NO}_2(\text{g}) + \text{O}_2(\text{g})$ <sup>[17][18][19]</sup>

## Applications in Drug Development: Precursor for ZnO Nanoparticles

One of the most significant applications of **zinc nitrate** for researchers is its role as a precursor in the synthesis of zinc oxide nanoparticles (ZnO-NPs).<sup>[20]</sup> ZnO-NPs are of great interest in the biomedical field due to their biocompatibility, low toxicity, and unique electronic and photochemical properties.<sup>[4]</sup> They are extensively investigated for use in targeted drug delivery, as anti-cancer agents, and in bio-imaging.<sup>[3][4]</sup> The synthesis often involves a precipitation reaction followed by calcination, where **zinc nitrate** solution is treated with a base to precipitate zinc hydroxide, which is then heated to yield ZnO.<sup>[21][22][23]</sup>

## Experimental Protocols

### Synthesis of Zinc Oxide Nanoparticles via Chemical Precipitation

This protocol outlines a common method for synthesizing ZnO nanoparticles using **zinc nitrate**, adapted from several cited experimental procedures.<sup>[21][22][24]</sup>

Materials:

- **Zinc nitrate** hexahydrate (Zn(NO<sub>3</sub>)<sub>2</sub>·6H<sub>2</sub>O)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Deionized water
- Magnetic stirrer and hot plate
- Centrifuge

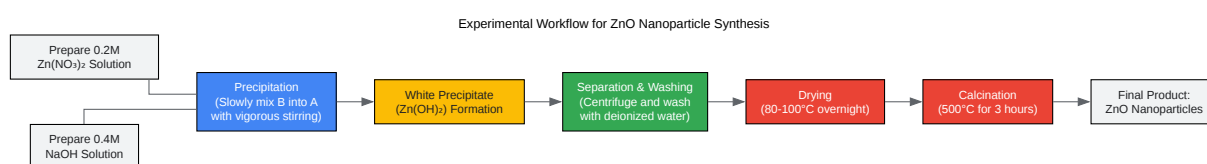
- Muffle furnace

#### Methodology:

- Preparation of Precursor Solutions:
  - Prepare a 0.2 M aqueous solution of **zinc nitrate** by dissolving the appropriate amount of  $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  in deionized water.[\[21\]](#)[\[24\]](#)
  - Prepare a 0.4 M aqueous solution of NaOH or KOH in a separate beaker.[\[21\]](#)[\[24\]](#)
- Precipitation:
  - Place the **zinc nitrate** solution on a magnetic stirrer and maintain vigorous stirring at room temperature.[\[21\]](#)
  - Slowly add the hydroxide solution dropwise to the **zinc nitrate** solution. A white suspension of zinc hydroxide ( $\text{Zn}(\text{OH})_2$ ) will form immediately.[\[21\]](#)[\[22\]](#)
  - Continue the reaction under constant stirring for approximately 2 hours to ensure completion.[\[22\]](#)
- Separation and Washing:
  - Allow the white precipitate to settle overnight, then carefully decant the supernatant liquid.[\[22\]](#)
  - Alternatively, centrifuge the suspension (e.g., at 8000 rpm for 10 minutes) to separate the precipitate.[\[23\]](#)
  - Wash the collected precipitate three times with deionized water to remove byproducts and unreacted ions. Centrifuge the mixture after each wash.[\[22\]](#)
- Drying and Calcination:
  - Dry the washed precipitate in an oven at approximately 80-100 °C overnight. This step begins the conversion of  $\text{Zn}(\text{OH})_2$  to  $\text{ZnO}$ .[\[22\]](#)

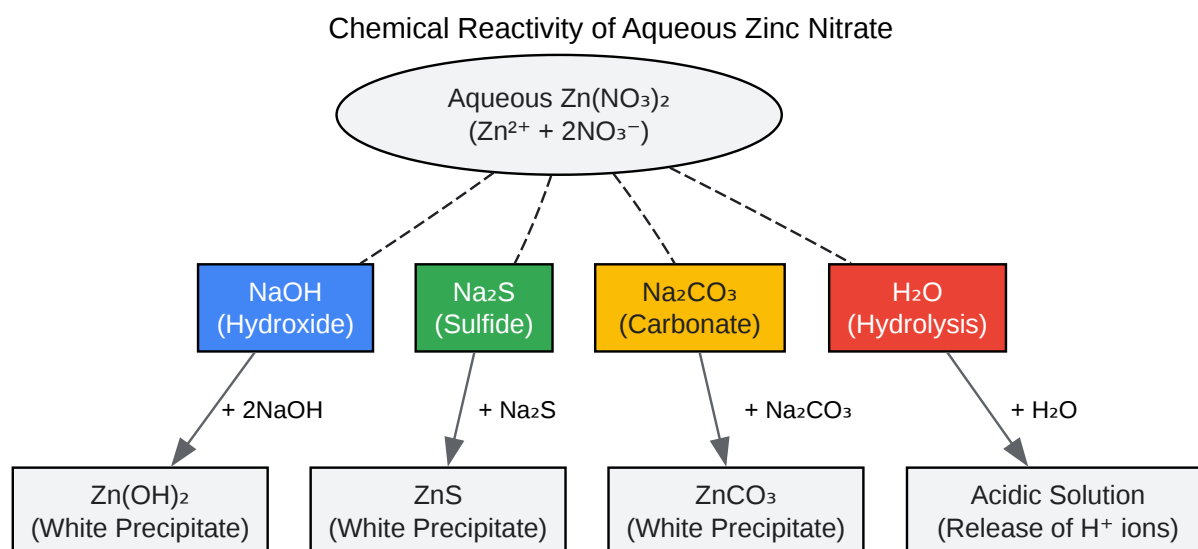
- Calcine the dried white powder in a muffle furnace at a temperature of 500 °C for 3 hours. This final heating step completes the thermal decomposition of the hydroxide into crystalline zinc oxide nanoparticles.[23][24]
- $\text{Zn(OH)}_2(\text{s}) \rightarrow \text{ZnO}(\text{s}) + \text{H}_2\text{O}(\text{g})$

## Visualizations



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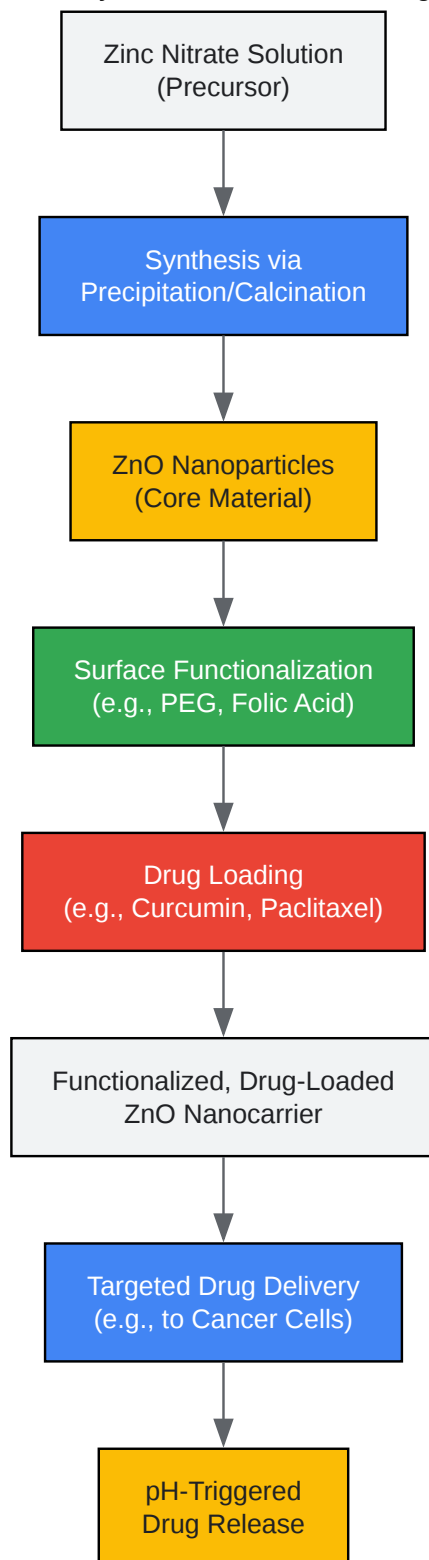
Caption: Workflow for ZnO nanoparticle synthesis.



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Caption: Key reactions of aqueous **zinc nitrate**.

Logical Pathway for ZnO-NP Based Drug Delivery



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